

molecular structure and formula of 12-(tert-butoxy)-12-oxododecanoic acid

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Compound of Interest

Compound Name:	12-(Tert-butoxy)-12-oxododecanoic acid
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An In-depth Technical Guide to 12-(tert-butoxy)-12-oxododecanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, physicochemical properties, and synthesis of **12-(tert-butoxy)-12-oxododecanoic acid**. This compound is a valuable bifunctional linker molecule, notably utilized in the development of Proteolysis Targeting Chimeras (PROTACs).[\[1\]](#)[\[2\]](#)

Molecular Structure and Formula

12-(tert-butoxy)-12-oxododecanoic acid is a dicarboxylic acid monoester. It features a twelve-carbon aliphatic chain, with one terminus being a carboxylic acid and the other a tert-butyl ester.

Chemical Formula: C₁₆H₃₀O₄[\[1\]](#)[\[3\]](#)

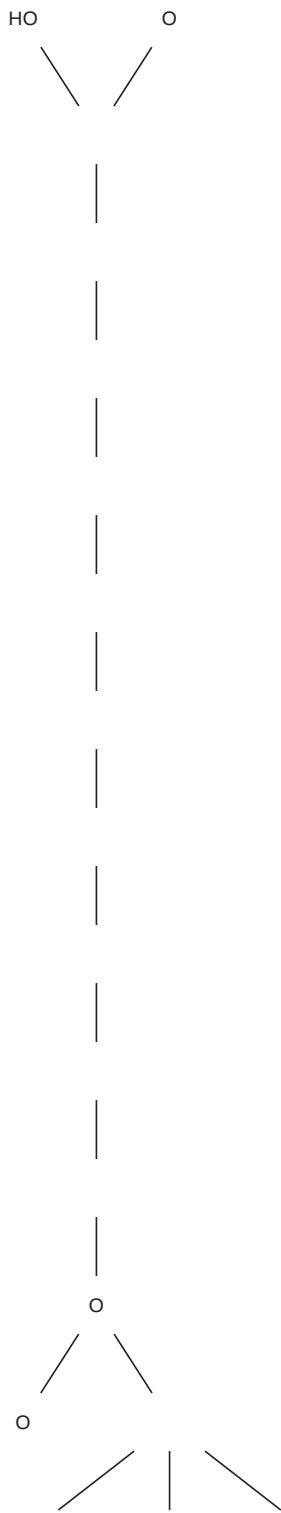
Synonyms: Dodecanedioic Acid, Mono(1,1-Dimethylethyl) Ester; tert-Butyl Hydrogen Dodecanedioate

Canonical SMILES: O=C(O)CCCCCCCCCCC(=O)OC(C)(C)C[\[4\]](#)

InChI: InChI=1S/C16H30O4/c1-16(2,3)20-15(19)13-11-9-7-5-4-6-8-10-12-14(17)18/h4-13H2,1-3H3,(H,17,18)[4]

Molecular Structure:

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Caption: 2D representation of **12-(tert-butoxy)-12-oxododecanoic acid**.

Physicochemical and Quantitative Data

The following table summarizes the key physicochemical properties of **12-(tert-butoxy)-12-oxododecanoic acid**.

Property	Value	Source
Molecular Weight	286.41 g/mol	[1] [3]
CAS Number	234081-98-2	[3]
Appearance	White to light yellow powder/crystal	
Melting Point	38.0 to 42.0 °C	
Boiling Point	389.1 ± 15.0 °C (Predicted)	[3]
Purity	>98.0%	
Storage	Keep in a dark place, under an inert atmosphere, at room temperature.	[5]

Experimental Protocols

Synthesis of **12-(tert-butoxy)-12-oxododecanoic acid**[\[7\]](#)

This protocol details the synthesis of **12-(tert-butoxy)-12-oxododecanoic acid** from dodecanedioic acid.

Materials:

- Dodecanedioic acid
- tert-Butanol
- 4-Dimethylaminopyridine (DMAP)
- N,N'-Dicyclohexylcarbodiimide (DCC)

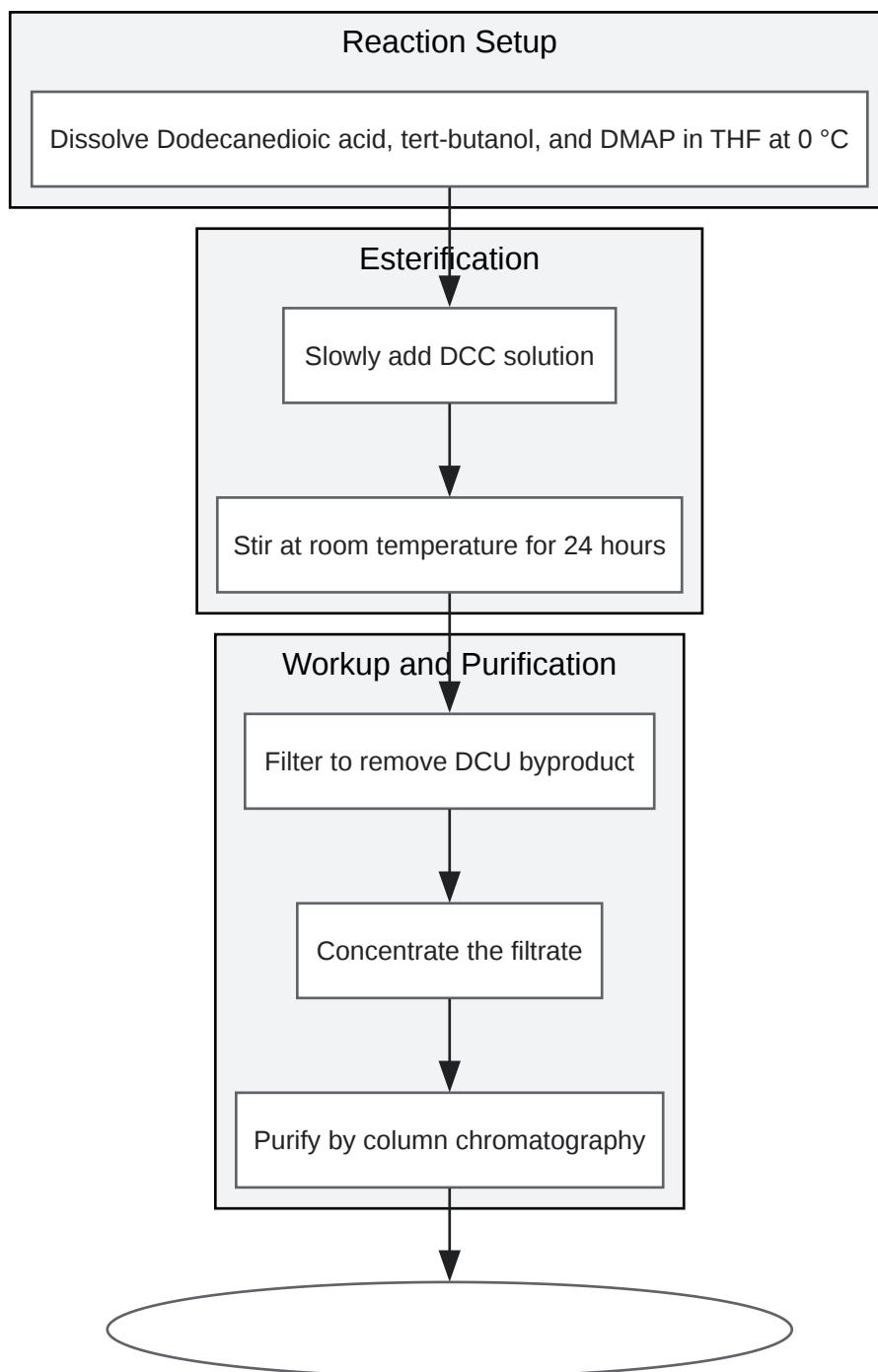
- Tetrahydrofuran (THF)
- Ethyl acetate (EtOAc)
- Hexane

Procedure:

- In a reaction vessel, dissolve dodecanedioic acid (15 g, 65 mmol), tert-butanol (64 mL, 650 mmol), and a catalytic amount of DMAP in THF (80 mL) at 0 °C.
- Slowly add a solution of DCC (16 g, 78 mmol) in THF (20 mL) to the reaction mixture.
- After the addition is complete, allow the reaction mixture to gradually warm to room temperature and stir continuously for 24 hours.
- Upon completion of the reaction, remove the insoluble N,N'-dicyclohexylurea (DCU) by-product by filtration.
- Concentrate the filtrate and purify the residue by column chromatography using a gradient elution of 20% to 40% ethyl acetate in hexane.
- This purification yields the final product as a colorless solid (9 g, 50% yield).[\[6\]](#)

Experimental Workflow:

Synthesis Workflow

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Caption: Synthesis workflow for **12-(tert-butoxy)-12-oxododecanoic acid**.

Spectroscopic Data

As of the latest update, detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, FT-IR, Mass Spectrometry) for **12-(tert-butoxy)-12-oxododecanoic acid** are not readily available in the public domain. Commercial suppliers may provide this data upon request with a purchase. [5] Researchers are advised to perform their own analytical characterization to confirm the identity and purity of the synthesized compound.

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